Comparing the potency of Salbutamol across different species

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Compound of Interest

Compound Name:	*Salbutamon*
CAS No.:	*156547-62-5*
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A Comparative Analysis of Salbutamol Potency Across Species

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the potency of Salbutamol, a widely used short-acting β2-adrenergic receptor agonist, across various species. By examining key experimental data, including EC50 and Kd values, this document aims to offer a clear perspective for professionals involved in respiratory drug development and preclinical research. Understanding species-specific differences in drug potency is critical for the accurate interpretation of preclinical data and its translation to human clinical efficacy.

Quantitative Comparison of Salbutamol Potency

The potency of Salbutamol, a cornerstone in the management of bronchoconstriction, exhibits notable variability across different species. This variation is influenced by factors such as β2-adrenergic receptor density, receptor-G protein coupling efficiency, and drug metabolism. The

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following table summarizes key quantitative data from in vitro studies on isolated tissues and receptor binding assays.

Species	Tissue/Preparation	Parameter	Value	Reference
Human	Airway Smooth Muscle Cells	EC50	0.6 µM (600 nM)	[1]
Bronchi (in vitro)	Potency	~ Adrenaline	[2][3][4][5]	
Guinea Pig	Isolated Trachea	-logEC50	7.82	[6][7]
EC50 (approx.)	15.1 nM			
Maximally Contracted Trachea	EC50	130 nM	[8]	
Lung β2-Adrenoceptors	Kd	320 nM	[8]	
Rat	Lung Membranes	pIC50	5.1	[9]
IC50 (approx.)	7.94 µM (7940 nM)			
Isolated Trachea	Response	Relaxation observed	[10]	
Mouse	In vivo	Effect	Epithelial proliferation	[2][4]
Lung β-Adrenoceptors	Kd	63.7 - 84.4 pM	[3]	
Rabbit	Trachea (in vivo)	Effect	Histological changes	[11]

Note: Direct comparison of these values should be approached with caution due to the heterogeneity in experimental conditions, such as the level of induced tissue contraction and

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the specific endpoint measured (e.g., relaxation, cAMP accumulation).

Beta-2 Adrenergic Receptor Signaling Pathway

Salbutamol exerts its therapeutic effect by acting as an agonist at β2-adrenergic receptors, which are predominantly located on the smooth muscle cells of the airways. Activation of these G-protein coupled receptors initiates a signaling cascade that leads to bronchodilation.

Upon binding of Salbutamol, the β2-adrenergic receptor undergoes a conformational change, leading to the activation of the associated heterotrimeric Gs protein. The activated Gαs subunit then stimulates adenylyl cyclase, an enzyme that catalyzes the conversion of ATP to cyclic AMP (cAMP). Elevated intracellular cAMP levels activate Protein Kinase A (PKA), which in turn phosphorylates several downstream targets. The key consequence in airway smooth muscle is the phosphorylation and inactivation of myosin light chain kinase, which is essential for muscle contraction. This ultimately results in smooth muscle relaxation and widening of the airways.

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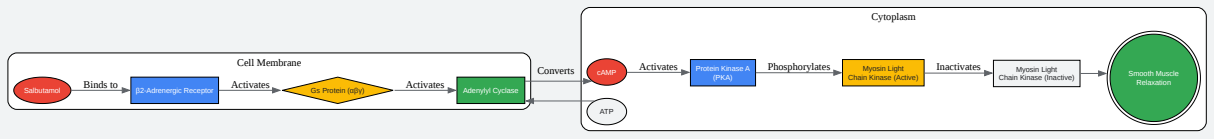

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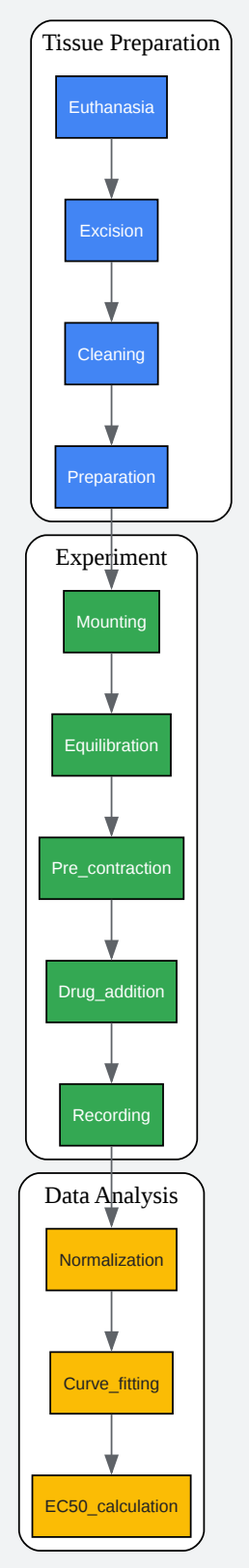

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